

Technical Support Center: Minimizing PCB Sample Contamination

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Compound of Interest

Compound Name: 2,2',3,3',4,5',6'-
Heptachlorobiphenyl

CAS No.: 52663-70-4

Cat. No.: B1582918

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Subject: Advanced Contamination Control for Polychlorinated Biphenyl (PCB) Sampling

Introduction: The Picogram Challenge

Welcome to the technical support center. If you are reading this, you are likely preparing for a campaign involving EPA Method 1668C (congener-specific analysis) or EPA Method 8082A (Aroclors).

The Core Problem: PCBs are ubiquitous legacy pollutants. They exist in paints, sealants, dust, and even the "clean" equipment you purchase. When targeting trace levels (picograms/liter or ng/kg), a single fingerprint or a plastic bag can invalidate an entire dataset.

This guide replaces generic advice with field-proven, causality-based protocols to ensure your data stands up to regulatory scrutiny.

Part 1: Pre-Sampling Preparation (The "Clean" Mindset)

Q: What materials are strictly prohibited in my sampling kit?

A: You must treat all soft plastics and paper products as potential PCB sources until proven otherwise.

Causality: Many plastics contain plasticizers (phthalates) that interfere with GC-MS analysis, and recycled paper products often contain trace PCBs from the bleaching process or recycled carbonless copy paper.

Material Category	Strictly Prohibited (High Risk)	Approved (Low Risk)
Containers	LDPE/HDPE bottles, Ziploc® bags, Paper bags	Amber Glass (pre-cleaned, certified), Teflon (PTFE) lined caps
Tubing	Tygon, Latex, Silicone, PVC	Teflon (PTFE), FEP
Gloves	Latex (powdered), Vinyl	Nitrile (Powder-free, medical grade)
Sealants	Parafilm, Duct tape, Masking tape	Aluminum Foil (solvent-rinsed, dull side in)
Tools	Painted tools, Plastic scoops	Stainless Steel, Anodized Aluminum, Ceramic

Q: How do I prepare "Field Blanks" that actually validate my process?

A: A field blank is not just a bottle of water you carry around. It is a process simulator.

Protocol:

- Transport: Carry the blank media (e.g., reagent-grade water or hexane-soaked gauze) to the site in the same cooler as samples.
- Exposure: Open the blank container at the sampling location for the exact duration it takes to collect a real sample.

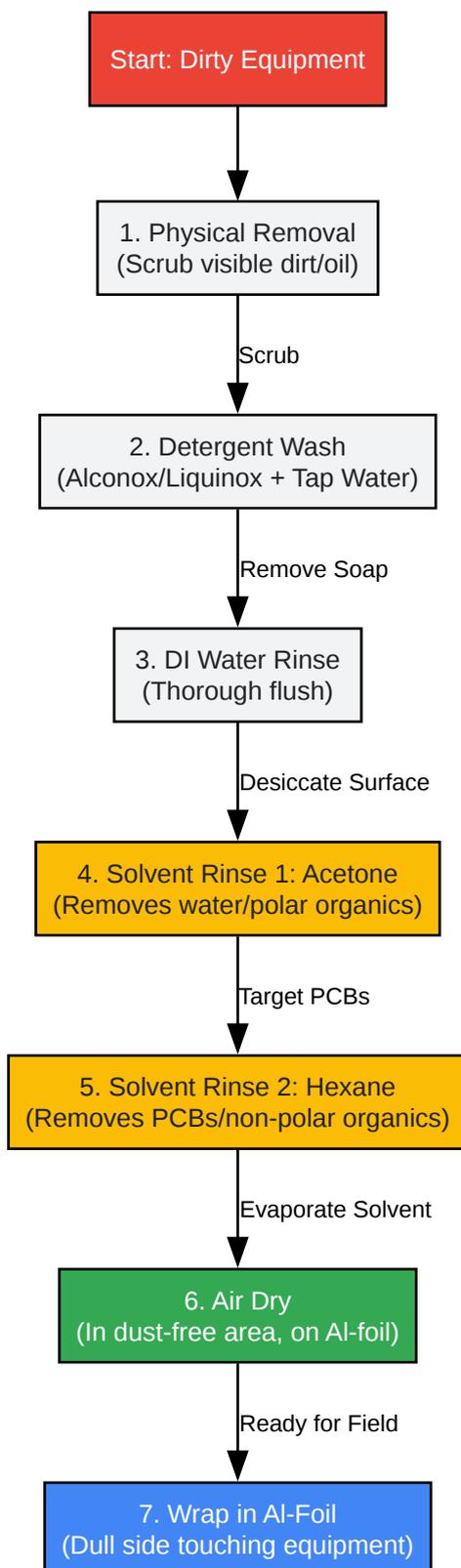
- Simulation: If you use a bailer or scoop for the sample, pour the blank water through a decontaminated spare bailer into the blank bottle. This captures "equipment + air + handling" contamination.

Part 2: Decontamination Protocols

Q: What is the "Double Wash/Rinse" method required by EPA?

A: For sampling equipment (scoops, drills, bowls), a simple soap wash is insufficient. PCBs are hydrophobic and sticky. You must use a solvent train that moves from polar to non-polar to remove residues.

The Decontamination Workflow Below is the logic flow for decontaminating field equipment to EPA Method 1668C standards.



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Figure 1: The "Double Wash/Rinse" decontamination sequence. Note that Acetone is used first to remove water, allowing the Hexane to effectively dissolve hydrophobic PCBs.

Part 3: On-Site Sampling Execution

Q: How do I sample concrete or wood without cross-contaminating layers?

A: Porous surfaces act like a sponge. Drilling generates heat, which can volatilize PCBs.

Troubleshooting Protocol:

- Drill Selection: Use an impact hammer drill with a carbide-tipped bit.
- The "Clean-Out" Rule:
 - Drill to depth A (e.g., 0–0.5 inches).^[1] Collect powder.
 - STOP. Vacuum the hole with a HEPA vacuum (dedicated for hazardous waste).
 - Change Bit: Insert a new, decontaminated bit before drilling to depth B (0.5–1.0 inches).
 - Why? Using the same bit drags surface contamination down into the core, creating a false positive for deep penetration.

Q: I am doing wipe sampling. Why does the solvent matter?

A: The solvent must match the target analyte's solubility and the surface type.

- Standard: Hexane is standard for PCBs (highly soluble).
- Issue: On wet surfaces, Hexane floats and fails to pick up the sample.
- Solution: Use a mixture (e.g., 1:1 Acetone:Hexane) if the surface is damp, or dry the surface with a sterile gauze (discarded) before wiping with Hexane.

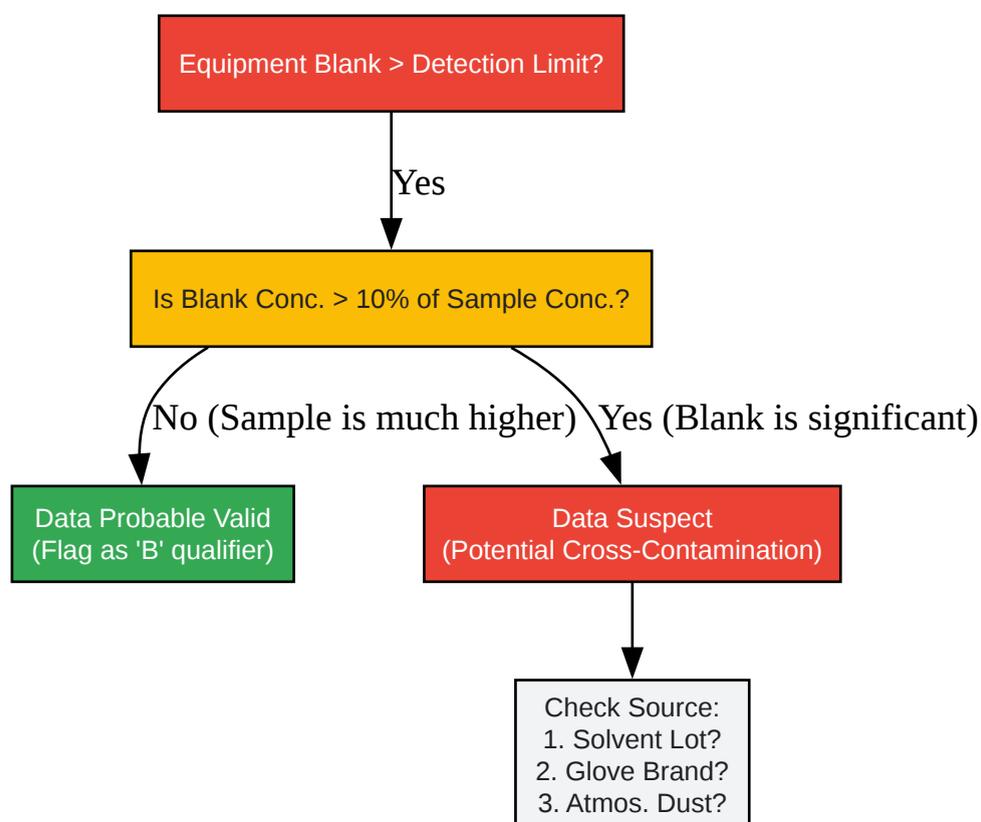
Critical Technique (The "S" Pattern): Do not scrub back and forth. Wipe in a single "S" curve over the 100 cm² template. Fold the gauze (contaminated side in). Wipe again at a 90° angle. This traps the PCBs inside the gauze rather than smearing them around.

Part 4: Troubleshooting & QA/QC

Q: My equipment blank showed a PCB hit. Is my data ruined?

A: Not necessarily, but you must perform a Root Cause Analysis (RCA).

QC Failure Decision Logic Use this tree to determine if you need to re-sample.



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Figure 2: Decision logic for handling contaminated blanks. If the sample concentration is high (>10x blank), the blank contamination may be negligible.

Q: Why are my "Total PCB" numbers different from my "Congener" numbers?

A: This is a common confusion between Aroclor analysis (Method 8082) and Congener analysis (Method 1668).

- Aroclor: Estimates PCBs based on industrial mixture patterns (e.g., Aroclor 1254). If the PCBs have weathered (evaporated or degraded), the pattern changes, and the estimate becomes inaccurate.
- Congener: Measures individual molecules. It is the absolute truth but requires stricter contamination control.
- Tip: If your Congener sum is significantly higher than your Aroclor sum, you likely have "non-Aroclor" PCBs (e.g., from pigment manufacturing) or weathered mixtures that the Aroclor method missed.

References

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